

# 6-Fluoroanthranilic acid CAS number 434-76-4

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## Compound of Interest

Compound Name: 2-Amino-6-fluorobenzoic acid

Cat. No.: B1196357

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An In-Depth Technical Guide to 6-Fluoroanthranilic Acid (CAS 434-76-4)

## Introduction

6-Fluoroanthranilic acid, also known as **2-Amino-6-fluorobenzoic acid**, is an aromatic organic compound with the CAS number 434-76-4.<sup>[1][2][3]</sup> Structurally, it is a derivative of anthranilic acid featuring a fluorine atom at the 6-position of the benzene ring. This strategic placement of a highly electronegative fluorine atom significantly influences the molecule's electronic properties, reactivity, and biological interactions, making it a valuable and versatile building block in medicinal chemistry, material science, and chemical research.<sup>[2][4][5]</sup>

This technical guide provides a comprehensive overview of 6-Fluoroanthranilic acid, detailing its physicochemical properties, spectroscopic data, synthesis protocols, key applications, and safety information. The content is tailored for researchers, scientists, and professionals involved in drug discovery and development.

## Physicochemical and Spectroscopic Properties

The physical and chemical characteristics of 6-Fluoroanthranilic acid are summarized below. It typically appears as a light yellow to brown crystalline powder and is soluble in methanol.<sup>[2][3][6]</sup>

### Table 1: Physicochemical Properties

Property	Value	Reference
CAS Number	434-76-4	[1][2][3]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> FNO <sub>2</sub>	[1][2][3]
Molecular Weight	155.13 g/mol	[1][2][3]
Appearance	Light yellow to brown crystalline solid/powder	[2][3][6]
Melting Point	167-169 °C	[2][3][6]
Boiling Point	325.9°C at 760 mmHg (Predicted)	[3]
Density	1.43 g/cm <sup>3</sup> (Predicted)	[3]
Solubility	Soluble in methanol	[3][6]
pKa	4.01 ± 0.10 (Predicted)	[6]
LogP	1.57	[3]

## Table 2: Spectroscopic Data

While specific spectral data can vary with instrumentation and conditions, the following provides a general overview. Mass spectrometry is a common method for determining fluorobenzoic acids in various samples.[7][8][9]

Spectroscopy	Data
$^1\text{H}$ NMR	Expected signals for aromatic protons and amine/carboxylic acid protons. Chemical shifts are influenced by the fluorine and amino substituents.
$^{13}\text{C}$ NMR	Expected signals for seven distinct carbon atoms, including the carboxyl carbon and fluorinated aromatic carbon.
IR Spectroscopy	Characteristic absorptions are expected for O-H (carboxylic acid, broad), N-H (amine), C=O (carbonyl), C-F, and aromatic C=C and C-H bonds. <a href="#">[10]</a>
Mass Spectrometry	Exact Mass: 155.03825660 g/mol <a href="#">[1]</a>

## Synthesis and Experimental Protocols

6-Fluoroanthranilic acid can be synthesized via several routes. A common and effective method involves the reduction of the corresponding nitro compound, 2-nitro-6-fluorobenzoic acid.

### Experimental Protocol: Synthesis via Nitro Reduction

This protocol describes the reduction of 2-nitro-6-fluorobenzoic acid using iron powder in the presence of an ammonium chloride catalyst.

Materials:

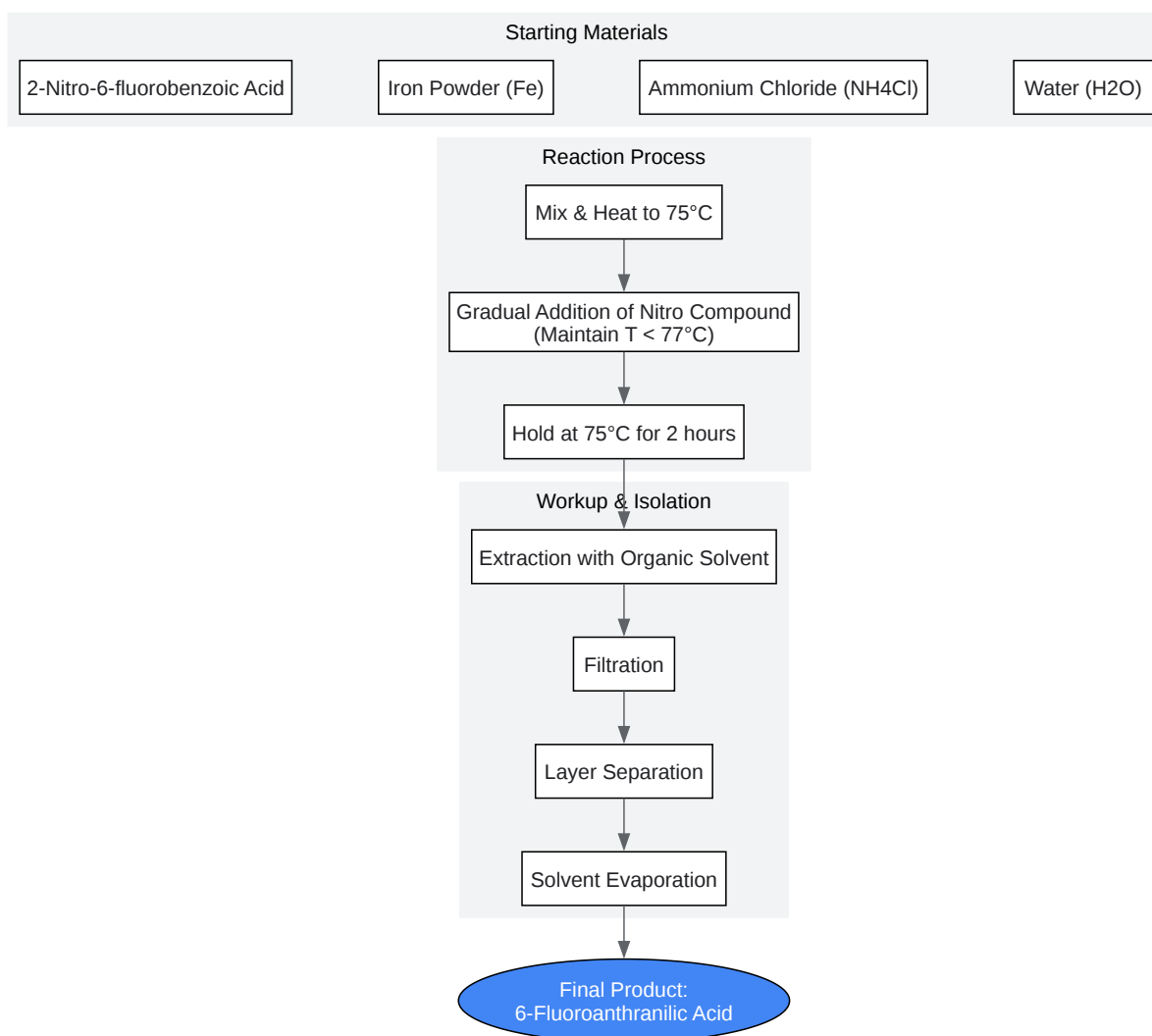
- 2-nitro-6-fluorobenzoic acid (16.6 g)
- Iron powder (14 g)
- Ammonium chloride (5 g)
- Water (100 mL)
- Suitable organic solvent for extraction (e.g., Ethyl Acetate)

- Reaction vessel equipped with a stirrer and heating mantle

Procedure:

- Charge a reaction vessel with 100 mL of water, 14 g of iron powder, and 5 g of ammonium chloride.
- Heat the mixture with stirring to approximately 75°C.
- Gradually add 16.6 g of 2-nitro-6-fluorobenzoic acid to the vessel. The rate of addition should be controlled to maintain the reaction temperature below 77°C.
- After the addition is complete, maintain the reaction mixture at 75°C for 2 hours with continuous stirring.
- Upon completion, cool the reaction mixture and extract the product with a suitable organic solvent.
- Filter the mixture to remove iron residues.
- Separate the organic layer from the aqueous layer.
- Perform rotary evaporation on the organic layer to remove the solvent.
- The resulting product is a yellow solid of 6-Fluoroanthranilic acid. A typical yield is around 80.9%.[\[11\]](#)

## Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of 6-Fluoroanthranilic acid.

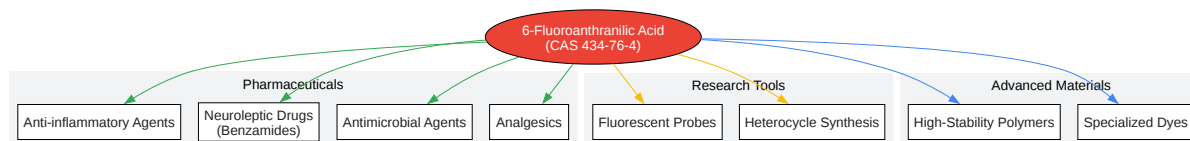
## Applications in Research and Development

The unique structure of 6-Fluoroanthranilic acid, with its amino, carboxyl, and fluoro groups, makes it a highly versatile intermediate.[2][5] The fluorine atom enhances reactivity and can improve the pharmacological properties of derivative molecules, such as metabolic stability and binding affinity.[2][4][12]

### Key Application Areas:

- **Pharmaceutical Synthesis:** It is a crucial intermediate for synthesizing a range of pharmaceuticals, including anti-inflammatory, analgesic, and neuroleptic agents.[2][3][13] It is a known building block for novel benzamide derivatives and other heterocyclic compounds.[3][6][13]
- **Biochemical Research:** The compound is used to create fluorescent probes for biological imaging, enabling researchers to visualize cellular processes with high specificity.[2][4]
- **Material Science:** It can be incorporated into polymers to enhance thermal stability and other mechanical properties, leading to the production of more durable materials.[2][4]
- **Agrochemicals:** It serves as an intermediate in the preparation of various pesticides and herbicides.

## Logical Relationship Diagram: Role as a Chemical Intermediate



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Caption: Applications of 6-Fluoroanthranilic acid as a versatile intermediate.

## Safety and Handling

6-Fluoroanthranilic acid is classified as an irritant. Proper safety precautions must be observed during handling to avoid contact with skin and eyes and to prevent inhalation.

**Table 3: GHS Hazard and Precautionary Information**

Category	Information	Reference
Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[14]
Precautionary Statements	P261: Avoid breathing dust.P280: Wear protective gloves/eye protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[14][15]
Storage	Store in a cool, dry, well-ventilated place. Keep container tightly closed. Recommended storage temperature: 0-8 °C.	[2][14]
Personal Protective Equipment (PPE)	Eyeshields, gloves, N95 dust mask (US).	

## Conclusion

6-Fluoroanthranilic acid (CAS 434-76-4) is a pivotal chemical synthon with significant utility across multiple scientific disciplines. Its fluorinated aromatic structure provides a unique combination of reactivity and functionality that is highly valued in the synthesis of complex molecules. For professionals in drug development, it offers a reliable scaffold for creating novel therapeutic agents with potentially enhanced pharmacological profiles. Its applications in material science and as a tool for biochemical research further underscore its importance as a versatile chemical intermediate. Adherence to appropriate safety protocols is essential when handling this compound.

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